

Application Notes and Protocols for Citalopram Hydrobromide Administration in Mice

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Compound of Interest

Compound Name: Citalopram Hydrobromide

Cat. No.: B195639

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These application notes provide a comprehensive overview and detailed protocols for the administration of **citalopram hydrobromide** to mice in a research setting. Citalopram is a widely used selective serotonin reuptake inhibitor (SSRI) and a valuable tool for studying the serotonergic system and modeling neuropsychiatric disorders.

Data Presentation: Citalopram Administration Parameters in Mice

The following table summarizes common dosages and administration schedules for **citalopram hydrobromide** in mice for various behavioral and neurochemical studies.

Parameter	Details	Reference(s)
Dosage Range	2.5 mg/kg to 30 mg/kg	[1]
Administration Route	Intraperitoneal (i.p.) injection, Oral (in drinking water)	[2][3][4]
Vehicle	0.9% Saline	[2]
Acute Administration	Single injection, typically 30-60 minutes before behavioral testing.	[2][5]
Sub-chronic/Repeated Administration	Multiple injections over a 24-hour period (e.g., at 23.5, 5, and 1 hour before testing) or daily for several weeks.	[2][5]
Chronic Administration	Administered in drinking water for approximately 4 weeks.	[3]

Experimental Protocols

Protocol 1: Preparation of Citalopram Hydrobromide Solution for Injection

Materials:

- **Citalopram hydrobromide** powder
- Sterile 0.9% saline solution
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Analytical balance
- Sterile filters (0.22 µm)

- Sterile syringes and needles

Procedure:

- Calculate the required amount of **citalopram hydrobromide**: Determine the total volume of solution needed and the desired final concentration (e.g., 1 mg/mL for a 10 mg/kg dose in a 25g mouse, assuming an injection volume of 0.25 mL).
- Weigh the **citalopram hydrobromide**: Using an analytical balance, accurately weigh the calculated amount of **citalopram hydrobromide** powder.
- Dissolve in saline: Transfer the powder to a sterile tube and add the required volume of sterile 0.9% saline. **Citalopram hydrobromide** is soluble in aqueous solutions.[\[6\]](#)
- Vortex to dissolve: Vortex the solution until the powder is completely dissolved.
- Sterile filter: To ensure sterility, filter the solution through a 0.22 µm sterile filter into a new sterile tube.
- Storage: Use the solution immediately. It is not recommended to store aqueous solutions for more than one day.[\[6\]](#)

Protocol 2: Intraperitoneal (i.p.) Administration of Citalopram in Mice

Materials:

- Prepared **citalopram hydrobromide** solution
- Mouse restraint device (optional)
- Appropriately sized sterile syringes and needles (e.g., 27-30 gauge)

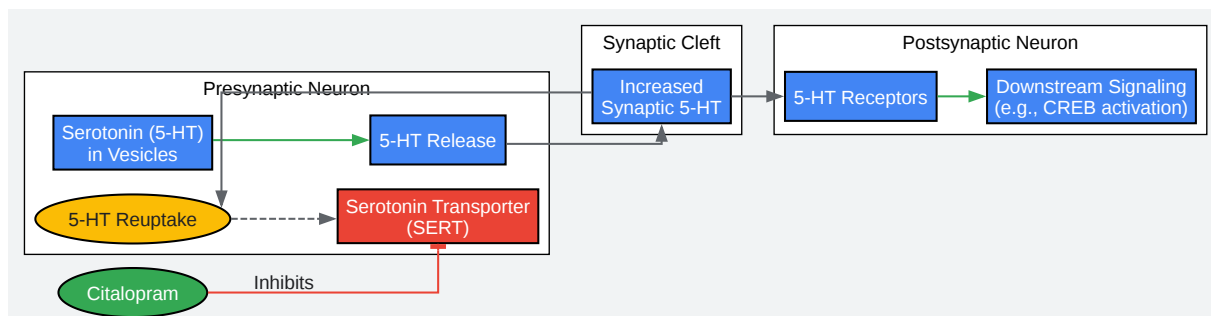
Procedure:

- Animal Handling: Gently but firmly restrain the mouse. This can be done manually by scruffing the back of the neck or using a restraint device.

- **Locate the Injection Site:** The injection site is in the lower right or left quadrant of the abdomen. Avoid the midline to prevent injury to the bladder or cecum.
- **Injection:** Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing internal organs.
- **Administer the Solution:** Slowly inject the calculated volume of the citalopram solution.
- **Withdraw the Needle:** Gently withdraw the needle and return the mouse to its cage.
- **Monitoring:** Observe the mouse for a few minutes after the injection to ensure there are no immediate adverse reactions.

Visualizations

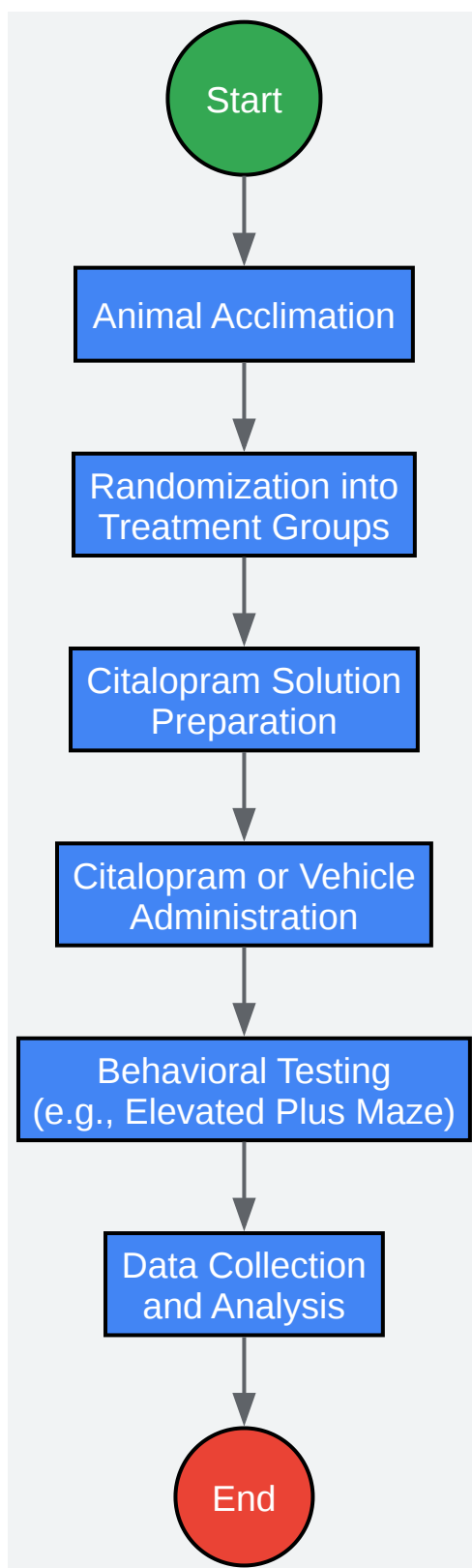
Signaling Pathway of Citalopram



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Caption: Citalopram's mechanism of action in the synapse.

Experimental Workflow for Behavioral Studies



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